

GHS Hazard Classification of Methyl 2-bromo-3-methylbenzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2-bromo-3-methylbenzoate

Cat. No.: B146986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **Methyl 2-bromo-3-methylbenzoate**. It is intended to serve as a critical resource for professionals in research, scientific, and drug development fields, offering detailed information on its hazard profile, relevant experimental protocols, and a logical framework for its classification.

GHS Hazard Classification Summary

Methyl 2-bromo-3-methylbenzoate has been classified under GHS based on notifications to the European Chemicals Agency (ECHA) C&L Inventory. The aggregated information from multiple notifiers has established the following hazard classifications.

GHS Hazard Classification	Hazard Class and Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	!	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	!	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3 (Respiratory tract irritation)	!	Warning	H335: May cause respiratory irritation

Precautionary Statements

A comprehensive set of precautionary statements (P-statements) has been associated with the handling of **Methyl 2-bromo-3-methylbenzoate** to ensure safety.^{[1][2]} These statements provide guidance on prevention, response, storage, and disposal.

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Response:

- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Storage:

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.

Physicochemical and Toxicological Data

While specific quantitative toxicological data such as LD50 or LC50 values for **Methyl 2-bromo-3-methylbenzoate** are not readily available in the public domain, the following physical and chemical properties have been reported.

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol
CAS Number	131001-86-0
Appearance	Colorless to light yellow to light orange clear liquid
Boiling Point	267.4 ± 20.0 °C (Predicted)
Flash Point	115.5 °C
Density	1.433 ± 0.06 g/cm ³
Water Solubility	Slightly soluble in water
Vapor Pressure	0.008 mmHg at 25°C

Experimental Protocols for GHS Classification

The GHS classification of **Methyl 2-bromo-3-methylbenzoate** is based on standardized experimental protocols, likely following the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. The following sections detail the principles of the methodologies that would be employed to determine the observed hazards.

Skin Irritation (OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method is a preferred alternative to animal testing for identifying skin irritants.

- Principle: The test utilizes a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[3] The test chemical is applied topically to the RhE tissue. Skin irritation is identified by its ability to decrease cell viability below a defined threshold.[4]
- Methodology:
 - Tissue Preparation: Reconstituted human epidermis models are pre-incubated.

- **Test Substance Application:** The test substance is applied to the surface of the RhE tissue for a defined period (e.g., 60 minutes).[4]
- **Incubation and Rinsing:** Following exposure, the tissue is thoroughly rinsed and incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.[4]
- **Viability Assessment:** Cell viability is measured using a vital dye such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). The enzymatic conversion of MTT to a colored formazan salt by viable cells is quantified spectrophotometrically.
- **Classification Criteria:** A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.[3][4]

Eye Irritation (OECD Guideline 405: Acute Eye Irritation/Corrosion)

This in vivo test is conducted when in vitro data is insufficient. It is performed sequentially to minimize animal use.

- **Principle:** The test substance is applied in a single dose to one eye of an experimental animal, typically an albino rabbit, with the untreated eye serving as a control.[1][5] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[5]
- **Methodology:**
 - **Animal Selection:** Healthy, young adult albino rabbits are used.
 - **Initial Test:** A single animal is initially tested.
 - **Test Substance Application:** A measured amount of the test substance is instilled into the conjunctival sac of one eye.
 - **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[6] The severity of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.

- Confirmatory Test: If a corrosive or severe irritant effect is not observed, the response is confirmed in up to two additional animals.[\[6\]](#)
- Classification Criteria: The classification as an eye irritant (Category 2) is based on the severity and reversibility of the observed lesions within a 21-day observation period.

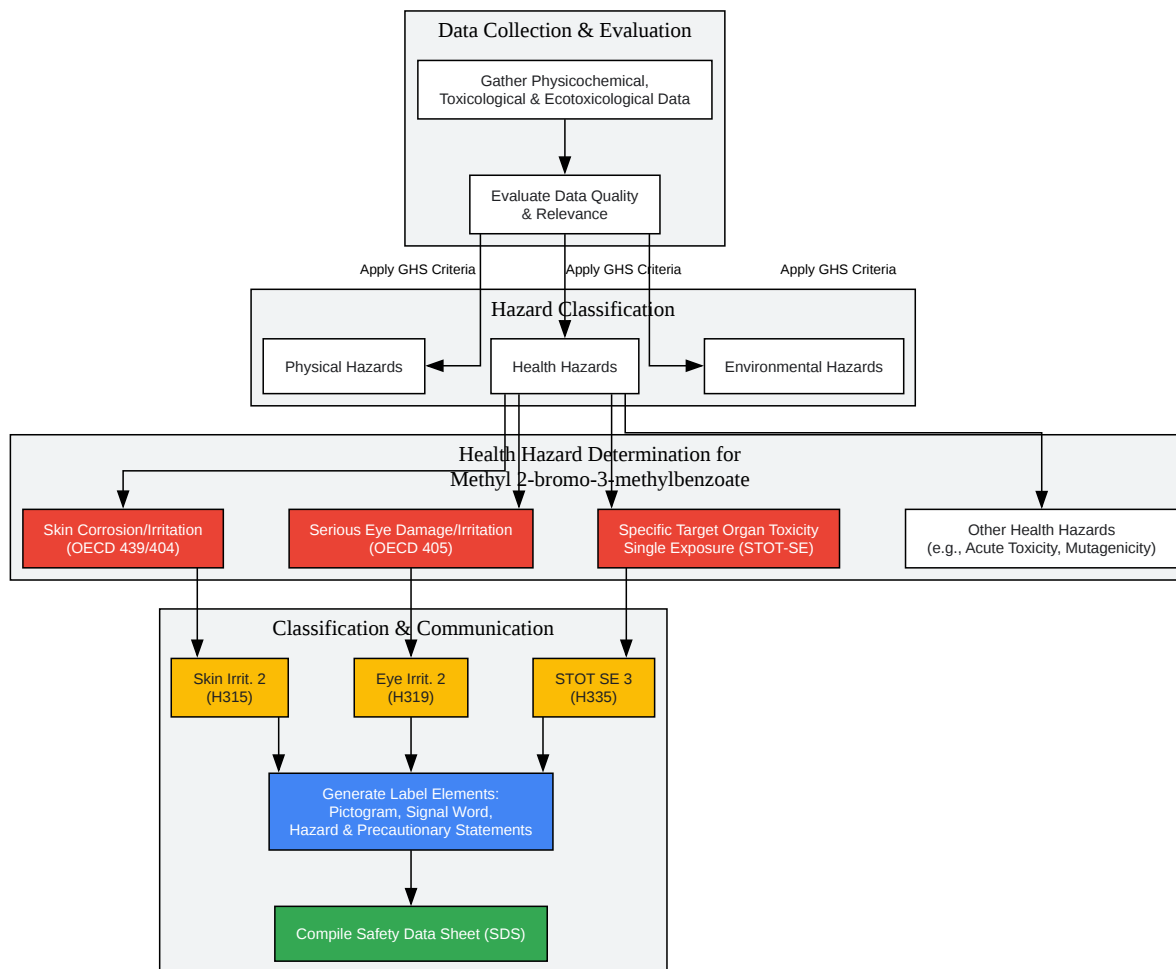
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)

The classification for STOT SE 3 is based on evidence of respiratory tract irritation.

- Principle: This classification is based on reliable evidence from human experience or specific animal studies showing transient irritant effects on the respiratory tract.[\[7\]](#)
- Methodology:
 - Human Evidence: This can include occupational exposure data or case reports where individuals exhibit symptoms of respiratory irritation such as coughing, pain, choking, and breathing difficulties.[\[7\]](#)
 - Animal Studies (OECD Guideline 436: Acute Inhalation Toxicity): While primarily designed for acute toxicity, this guideline can provide evidence of respiratory tract irritation.[\[8\]](#)
 - Exposure: Animals are exposed to the substance via inhalation for a defined period.
 - Observation: Clinical signs of respiratory irritation are observed during and after exposure.
 - Pathology: Microscopic examination of the respiratory tract can provide evidence of irritation.[\[8\]](#)
- Classification Criteria: The substance is classified as STOT SE, Category 3, with the hazard statement "May cause respiratory irritation" if there is sufficient evidence of transient respiratory irritant effects.

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS hazard classification of a chemical substance like **Methyl 2-bromo-3-methylbenzoate**, based on the available data and established criteria.



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Caption: GHS classification workflow for **Methyl 2-bromo-3-methylbenzoate**.

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